

Personal protective equipment for handling Zaurategrast

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Compound of Interest

Compound Name: Zaurategrast

Cat. No.: B1682406

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Essential Safety and Handling Guide for Zaurategrast

This guide provides crucial safety and logistical information for the handling and disposal of **Zaurategrast** (also known as CDP323), a potent $\alpha 4\beta 1/\alpha 4\beta 7$ integrin antagonist intended for research use only. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risk.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Zaurategrast** in a laboratory setting.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Chemical Goggles	Use when there is a risk of splashing	
Hand Protection	Gloves	Nitrile or latex, disposable
Body Protection	Laboratory Coat	Standard, long-sleeved

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, confirm that all necessary PPE is available and in good condition.

2. Handling the Compound:

- **Zaurategrast** is typically supplied as a solid. Avoid creating dust by handling it carefully.
- If weighing the compound, do so within the fume hood.
- For reconstitution, slowly add the recommended solvent to the vial to avoid splashing.

3. Spill Response:

- In case of a spill, immediately alert others in the vicinity.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Ventilate the area and wash the spill site after the material has been collected.

4. First Aid Measures:

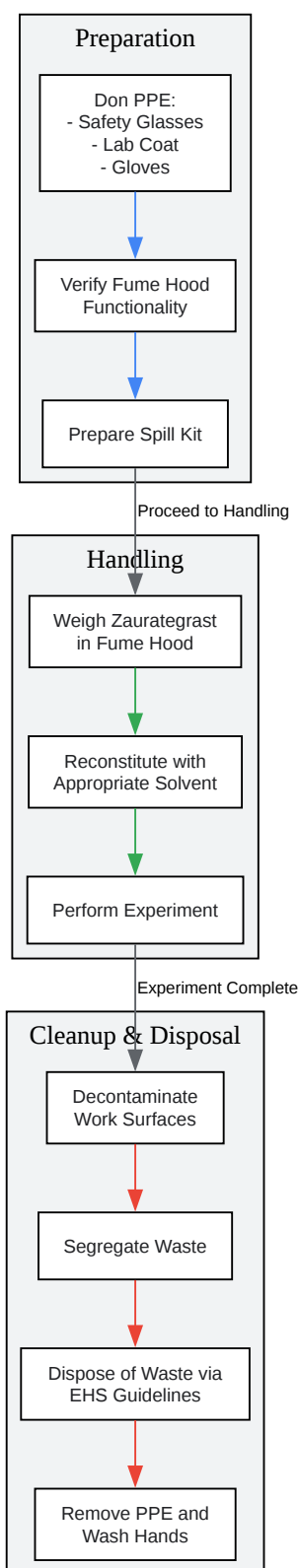
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Disposal Plan

- Dispose of unused **Zaurategrast** and any contaminated materials (e.g., gloves, absorbent pads) in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of **Zaurategrast** down the drain or in the general waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Workflow for Safe Handling of Zaurategrast



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Caption: Workflow for the safe handling of **Zaurategrast**.

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